

Personal protective equipment for handling Copper(II) ionophore I

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Compound of Interest

Compound Name: Copper(II) ionophore I

Cat. No.: B142257

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Essential Safety and Handling Guide for Copper(II) Ionophore I

Chemical Identity:

- Systematic Name: o-Xylylenebis(N,N-diisobutyldithiocarbamate)
- Synonym: **Copper(II) ionophore I**, o-XBDiBDTC
- CAS Number: 125769-67-7
- Molecular Formula: $C_{26}H_{44}N_2S_4$

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Copper(II) ionophore I**. The following procedures and data are compiled to ensure safe laboratory practices.

Quantitative Data Summary

Specific toxicological data, such as an LD50, for **Copper(II) ionophore I** is not readily available. Therefore, the occupational exposure limits for general copper dusts and mists are provided as a conservative reference.

Parameter	Value	Species	Reference
Occupational Exposure Limits (as Cu)			
NIOSH REL (TWA)	1 mg/m ³	N/A	[1]
OSHA PEL (TWA)	1 mg/m ³	N/A	[1]
Acute Oral Toxicity (General Dithiocarbamates)			
LD50 Range	285 - 7500 mg/kg	Rat/Mouse	[2]

Note: The provided LD50 range is for dithiocarbamates as a class of compounds and may not be representative of **Copper(II) ionophore I**. Handle this compound with care, assuming it may be harmful if ingested or inhaled.

Personal Protective Equipment (PPE)

A standard laboratory PPE protocol should be followed when handling **Copper(II) ionophore I**.

Protection Type	Specification	Rationale
Hand Protection	Nitrile or other suitable chemical-resistant gloves.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust or splashes.
Skin and Body	Standard laboratory coat.	To prevent contamination of personal clothing.
Respiratory	NIOSH-approved N95 (or better) respirator.	Required if there is a risk of generating dust or aerosols.

Operational and Disposal Plans

Handling and Storage

- **Engineering Controls:** Handle in a well-ventilated area. For procedures that may generate dust or aerosols, use a chemical fume hood.
- **Handling Practices:** Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools.
- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Spill and Emergency Procedures

- **Spill Response:**
 - Evacuate the area.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed, labeled container for hazardous waste disposal.
 - For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and collect the waste for disposal.
 - Prevent the material from entering drains or waterways.
- **First Aid Measures:**
 - **Inhalation:** Move the individual to fresh air. If breathing difficulties arise, seek medical attention.
 - **Skin Contact:** Wash the affected area thoroughly with soap and water.
 - **Eye Contact:** Rinse eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing and seek medical attention.

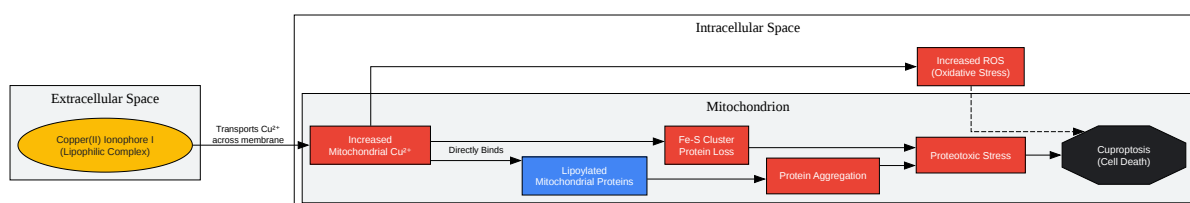
- Ingestion: If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.

Disposal Plan

- Waste Classification: **Copper(II) ionophore I** and its containers should be treated as hazardous waste.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not dispose of down the drain or into the environment.

Mechanism of Action: Copper Ionophore Signaling Pathway

Copper ionophores, including dithiocarbamates, facilitate the transport of copper ions across cellular membranes, leading to an increase in intracellular copper concentration.[3] This disrupts copper homeostasis and induces a form of cell death known as cuproptosis.[4][5] The primary mechanism involves the generation of reactive oxygen species (ROS) and the aggregation of lipoylated mitochondrial proteins.[4][6]



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Caption: Mechanism of copper ionophore-induced cuproptosis.

Experimental Protocols

While specific, detailed protocols for o-Xylylenebis(N,N-diisobutyldithiocarbamate) are not widely published, its primary application is as a neutral ionophore for Cu^{2+} -selective polymer membrane electrodes. A general protocol for the preparation of such an electrode is outlined below.

Protocol: Preparation of a Cu^{2+} -Selective Polymer Membrane Electrode

- Membrane Cocktail Preparation:
 - Dissolve high molecular weight poly(vinyl chloride) (PVC) as the polymer matrix.
 - Add a plasticizer (e.g., dioctyl phthalate or nitrophenyl octyl ether).
 - Dissolve the **Copper(II) ionophore I** in the mixture. The concentration of the ionophore is a critical parameter and typically ranges from 1-5% by weight.
 - Add a lipophilic salt (e.g., potassium tetrakis(4-chlorophenyl)borate) to reduce the membrane resistance and improve the electrode's response.
 - The components are typically dissolved in a volatile solvent like tetrahydrofuran (THF).
- Membrane Casting:
 - Pour the membrane cocktail into a glass ring or a suitable casting mold placed on a clean glass plate.
 - Allow the solvent to evaporate slowly over 24-48 hours to form a thin, homogeneous membrane.
- Electrode Assembly:
 - Cut a small disc from the cast membrane.
 - Mount the membrane disc into an electrode body (e.g., a PVC tube).

- Fill the electrode body with an internal filling solution containing a known concentration of a copper salt (e.g., 0.1 M CuCl_2).
- Insert an internal reference electrode (e.g., Ag/AgCl) into the filling solution.
- Conditioning and Calibration:
 - Condition the electrode by soaking it in a solution of a copper salt for several hours.
 - Calibrate the electrode by measuring its potential in a series of standard solutions of known Cu^{2+} concentrations.
 - Plot the measured potential against the logarithm of the Cu^{2+} activity to determine the electrode's response characteristics (e.g., slope, detection limit).

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